

# 2-Methoxyacetimidamide Hydrochloride: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name:	2-Methoxyacetimidamide hydrochloride
Cat. No.:	B167540

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This technical guide provides a comprehensive overview of the solubility and stability of **2-Methoxyacetimidamide hydrochloride** (CAS No: 1903-91-9). Due to the limited availability of direct experimental data for this specific compound, this document leverages information on the closely related analogue, acetamidine hydrochloride, to provide insights into its expected physicochemical properties. The experimental protocols described herein are standard methodologies applicable for the precise determination of these properties.

## Core Compound Properties

Property	Value/Information	Source
CAS Number	1903-91-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C3H9ClN2O	<a href="#">[1]</a>
Molecular Weight	124.57 g/mol	<a href="#">[1]</a>
Appearance	Expected to be a white to off-white crystalline solid.	Inferred from similar compounds
Storage	Inert atmosphere, room temperature.	<a href="#">[1]</a>

## Predicted Solubility Profile

Quantitative solubility data for **2-Methoxyacetimidamide hydrochloride** is not readily available in published literature. However, based on its structure as a hydrochloride salt of a small organic molecule and data for the analogue acetamidine hydrochloride, a qualitative solubility profile can be predicted. Acetamidine hydrochloride is known to be soluble in water and alcohol.[3][4][5]

Table 1: Predicted Qualitative Solubility of **2-Methoxyacetimidamide Hydrochloride**

Solvent	Predicted Solubility	Rationale
Water	Soluble to Very Soluble	The presence of the hydrochloride salt and polar functional groups (amine, ether) suggests good aqueous solubility.
Ethanol	Soluble	Small organic alcohols are generally good solvents for polar organic salts.
Methanol	Soluble	Similar to ethanol, methanol is a polar protic solvent expected to solubilize the compound.
Acetone	Sparingly Soluble to Insoluble	Acetone is a less polar solvent compared to water and alcohols.
Diethyl Ether	Insoluble	As a nonpolar aprotic solvent, diethyl ether is unlikely to dissolve a polar salt.
Hexane	Insoluble	A nonpolar solvent, not suitable for dissolving polar salts.

## Stability Profile and Forced Degradation Studies

The stability of **2-Methoxyacetimidamide hydrochloride** is a critical parameter for its handling, storage, and application in synthesis. Like other amidine hydrochlorides, it is expected to be susceptible to hydrolysis, particularly in aqueous solutions. Acetamidine hydrochloride, for instance, undergoes hydrolysis to acetic acid and ammonia in water.<sup>[4]</sup>

Forced degradation studies are essential to understand the degradation pathways and to develop stability-indicating analytical methods.<sup>[6]</sup> The International Council for Harmonisation (ICH) Q1A(R2) guidelines recommend exposing the drug substance to various stress conditions.<sup>[6]</sup>

Table 2: Recommended Conditions for Forced Degradation Studies of **2-Methoxyacetimidamide Hydrochloride**

Stress Condition	Typical Parameters	Purpose
Acid Hydrolysis	0.1 M HCl, room temperature to 60°C	To evaluate stability in acidic conditions.
Base Hydrolysis	0.1 M NaOH, room temperature to 60°C	To assess susceptibility to basic degradation.
Oxidative Degradation	3% H <sub>2</sub> O <sub>2</sub> , room temperature	To identify potential oxidation products.
Thermal Degradation	Dry heat, e.g., 70°C	To determine the effect of temperature on the solid-state stability.
Photostability	Exposure to light (ICH Q1B guidelines)	To assess degradation upon light exposure.

## Experimental Protocols

### Solubility Determination (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of a compound.

## Preparation

Weigh excess 2-Methoxyacetimidamide HCl

Add to a known volume of solvent

## Equilibration

Agitate at constant temperature (e.g., 25°C)

Allow to reach equilibrium (e.g., 24-48 hours)

## Analysis

Filter the suspension to get a clear solution

Quantify the concentration of the solute (e.g., by HPLC-UV)

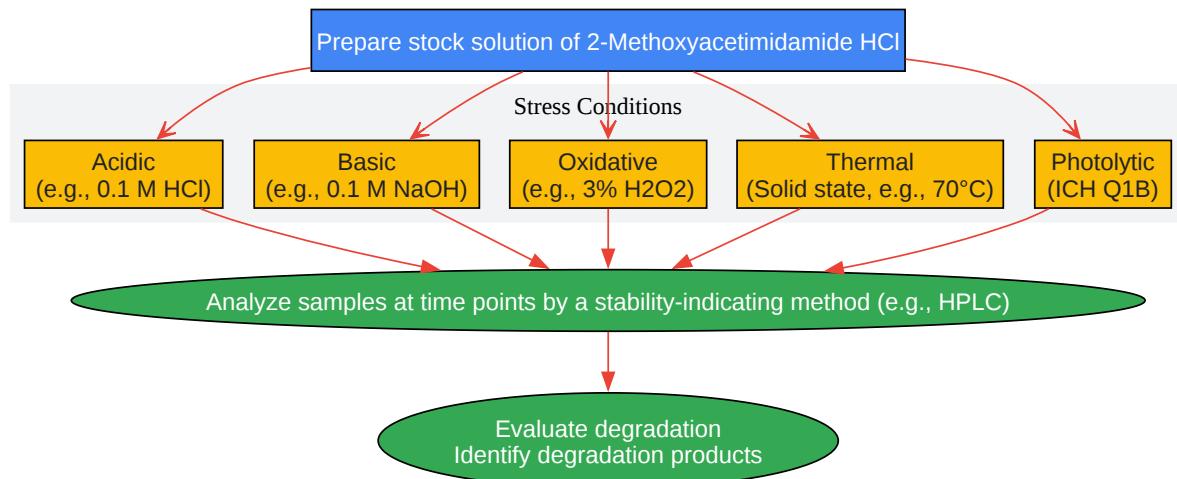
Calculate solubility (e.g., in mg/mL)

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**Figure 1.** Workflow for solubility determination.

## Forced Degradation Study Protocol

This protocol is designed to investigate the stability of **2-Methoxyacetimidamide hydrochloride** under various stress conditions as recommended by ICH guidelines.

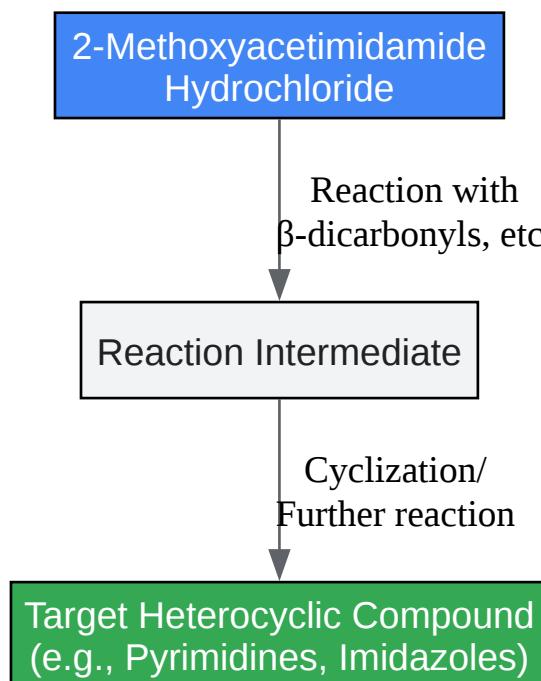


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**Figure 2.** Forced degradation study workflow.

## Signaling Pathways and Logical Relationships

As a synthetic building block, **2-Methoxyacetimidamide hydrochloride** is not typically involved in biological signaling pathways. Its primary relevance is in chemical synthesis, where it serves as a precursor for various heterocyclic compounds.<sup>[7]</sup> The logical relationship in its application is its conversion to other molecules.



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**Figure 3.** Synthetic utility of 2-Methoxyacetimidamide HCl.

## Conclusion

While specific experimental data for **2-Methoxyacetimidamide hydrochloride** is limited, a reasonable prediction of its solubility and stability profile can be made based on its chemical structure and comparison with the analogue acetamidine hydrochloride. It is anticipated to be soluble in polar protic solvents and susceptible to hydrolysis. For any application in research and development, it is imperative to determine the precise solubility and stability characteristics through rigorous experimental work as outlined in this guide. The provided protocols offer a robust framework for such investigations, ensuring compliance with standard scientific and regulatory practices.

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## References

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